

Application Notes & Protocols: Safe Handling and Storage of 5,5'-Methylenedisalicylic Acid

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Compound of Interest

Compound Name: 5,5'-Methylenedisalicylic acid

Cat. No.: B7784154

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Introduction

5,5'-Methylenedisalicylic acid (CAS No. 122-25-8) is a chemical compound utilized in various research and development applications, including as an intermediate in the synthesis of pharmaceuticals and other complex organic molecules.[1][2] While it is not classified as a hazardous substance under the US OSHA Hazard Communication Standard 2024, it is crucial to handle it with appropriate care due to potential irritant effects and the fact that its toxicological properties have not been fully investigated.[3] These application notes provide a comprehensive guide for researchers, scientists, and drug development professionals on the safe handling, storage, and disposal of **5,5'-Methylenedisalicylic acid** in a laboratory setting, grounded in established safety protocols and available chemical data.

Hazard Identification and Risk Assessment

While not formally classified as hazardous, **5,5'-Methylenedisalicylic acid** may cause irritation to the skin, eyes, and respiratory tract upon contact or inhalation.[4][5] A thorough risk assessment should be conducted before commencing any work with this compound. This involves evaluating the quantity of the substance to be used, the nature of the experimental procedures, and the potential for dust generation or aerosol formation.

GHS Hazard Statements (Potential):

- H315: Causes skin irritation.[5]

- H319: Causes serious eye irritation.[5][6]
- H335: May cause respiratory irritation.[7]

It is imperative to treat **5,5'-Methylenedisalicylic acid** with the recognition of "having unknown hazards and toxicity," which can vary depending on the conditions of use and storage.[5]

Physicochemical Properties

A summary of the key physicochemical properties of **5,5'-Methylenedisalicylic acid** is provided in the table below. Understanding these properties is essential for safe handling and storage.

Property	Value	Source
Molecular Formula	C ₁₅ H ₁₂ O ₆	[2][8]
Molecular Weight	288.25 g/mol	[2][6]
Appearance	Cream or white powder/crystals	[1][4][8]
Melting Point	232°C to 241°C	[1][4][8]
Solubility	Insoluble in water.[1][3][4] Freely soluble in methanol, ethanol, ether, acetone, and glacial acetic acid.[2]	
Vapor Pressure	8.2E-14 mmHg at 25°C	[1][4]

Engineering Controls and Personal Protective Equipment (PPE)

To minimize exposure to **5,5'-Methylenedisalicylic acid**, a combination of engineering controls and appropriate personal protective equipment (PPE) should be employed. The hierarchy of controls should be followed, prioritizing engineering solutions over personal protection.

Engineering Controls

- Ventilation: All handling of **5,5'-Methylenedisalicylic acid** powder should be conducted in a well-ventilated area.[\[3\]](#)[\[9\]](#) A laboratory fume hood is recommended, especially when manipulating larger quantities or when there is a potential for dust generation.
- Containment: For procedures with a high risk of aerosolization, consider using a glove box or other containment systems.

Personal Protective Equipment (PPE)

The selection of PPE is critical for safeguarding against potential skin, eye, and respiratory irritation.[\[10\]](#)[\[11\]](#)

- Eye Protection: Chemical splash goggles are mandatory.[\[5\]](#)[\[12\]](#) In situations with a higher splash potential, a face shield should be worn in addition to goggles.[\[5\]](#)[\[13\]](#)
- Skin Protection:
 - Gloves: Wear chemical-resistant gloves.[\[5\]](#) The choice of glove material should be based on the specific solvents being used in the procedure.
 - Lab Coat: A standard laboratory coat should be worn at all times.
 - Protective Clothing: For tasks with a higher risk of exposure, consider disposable coveralls.[\[10\]](#)
- Respiratory Protection: If engineering controls are insufficient to maintain airborne concentrations below exposure limits, or during spill cleanup, a NIOSH-approved respirator may be necessary.[\[13\]](#)

Safe Handling and Experimental Protocols

Adherence to good laboratory practices is paramount when working with any chemical, including **5,5'-Methylenedisalicylic acid**.

General Handling Precautions

- Avoid contact with skin and eyes.[\[3\]](#)[\[9\]](#)

- Avoid the formation of dust and aerosols.[3][9]
- Ensure adequate ventilation.[3]
- Wash hands thoroughly after handling.[5]
- Do not eat, drink, or smoke in the laboratory.

Protocol for Weighing and Transferring Solid 5,5'-Methylenedisalicylic Acid

- Preparation: Don the appropriate PPE as outlined in Section 2.2. Ensure the fume hood sash is at the appropriate height.
- Weighing:
 - Place a weigh boat on the analytical balance inside the fume hood.
 - Carefully transfer the desired amount of **5,5'-Methylenedisalicylic acid** from the stock container to the weigh boat using a clean spatula.
 - Minimize the creation of dust by handling the powder gently.
- Transfer:
 - To transfer the weighed solid to a reaction vessel, gently tap the weigh boat to ensure all the powder is transferred.
 - If dissolving the solid, add the solvent to the reaction vessel first, then slowly add the **5,5'-Methylenedisalicylic acid** to the solvent with stirring to prevent clumping and dust formation.
- Cleanup:
 - Wipe down the spatula and any contaminated surfaces within the fume hood with a damp cloth.

- Properly dispose of the weigh boat and any contaminated wipes in the designated solid waste container.

Storage Requirements

Proper storage of **5,5'-Methylenedisalicylic acid** is crucial for maintaining its stability and preventing accidental exposure.

- Container: Store in a tightly closed container.[\[1\]](#)[\[4\]](#)
- Location: Keep in a cool, dry, and well-ventilated place.[\[1\]](#)[\[3\]](#)[\[4\]](#)
- Incompatibilities: Store away from strong oxidizing agents.[\[3\]](#)[\[4\]](#)
- Labeling: Ensure the container is clearly labeled with the chemical name, CAS number, and any relevant hazard warnings.

Emergency Procedures and First Aid

In the event of an accidental exposure or spill, immediate and appropriate action is necessary.

First Aid Measures

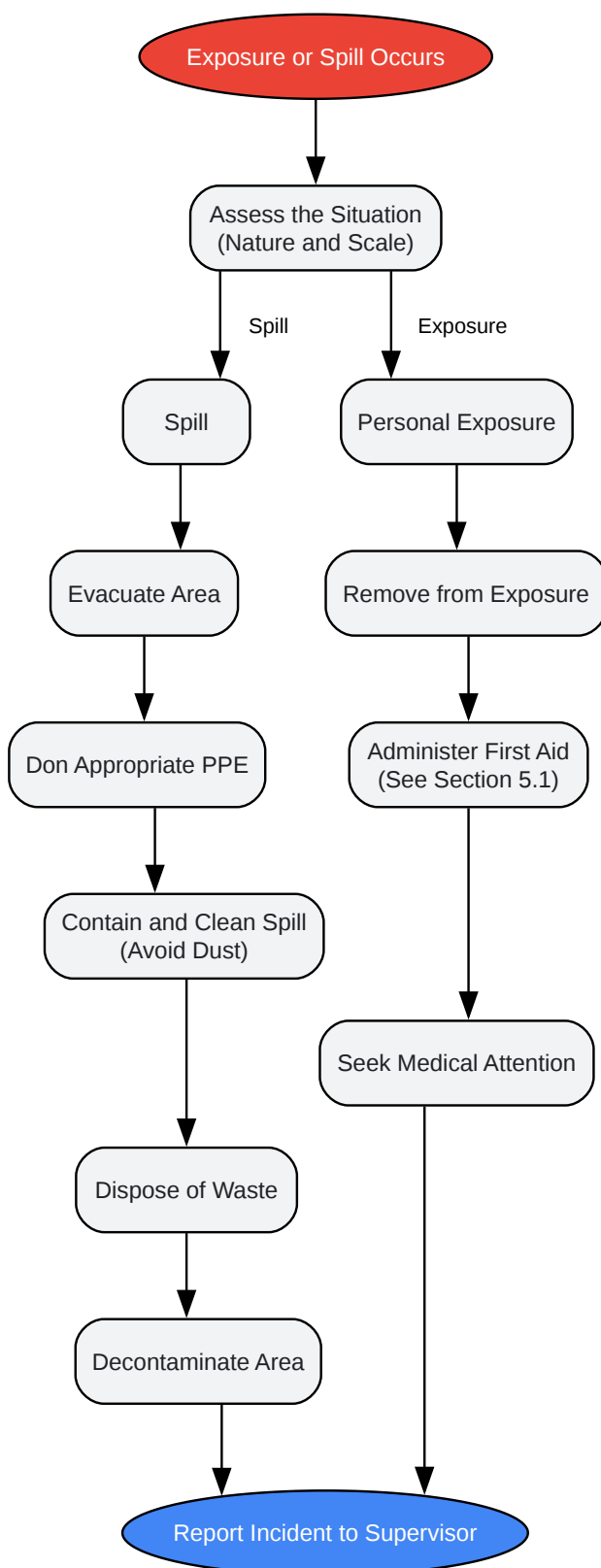
- Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[\[3\]](#)[\[9\]](#)[\[14\]](#) Seek medical attention.[\[3\]](#)
- Skin Contact: Immediately wash the affected area with soap and plenty of water for at least 15 minutes.[\[9\]](#)[\[15\]](#) Remove contaminated clothing.[\[9\]](#) If irritation persists, seek medical attention.[\[15\]](#)
- Inhalation: Move the individual to fresh air.[\[3\]](#)[\[9\]](#) If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek medical attention.[\[9\]](#)
- Ingestion: Do not induce vomiting.[\[9\]](#) Rinse the mouth with water.[\[9\]](#) Never give anything by mouth to an unconscious person.[\[4\]](#)[\[9\]](#) Seek medical attention.

Accidental Release Measures

- Evacuate: Evacuate non-essential personnel from the spill area.

- Ventilate: Ensure adequate ventilation.
- Containment:
 - Wearing appropriate PPE, sweep or vacuum up the spilled material.[\[4\]](#)
 - Avoid generating dust.[\[3\]](#)[\[4\]](#)
- Cleanup: Place the spilled material into a suitable, labeled container for disposal.[\[4\]](#)
- Decontaminate: Clean the spill area thoroughly.

Emergency Response Workflow



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Caption: Workflow for responding to an accidental spill or exposure involving **5,5'-Methylenedisalicylic acid**.

Waste Disposal

Chemical waste generators must adhere to local, regional, and national regulations for hazardous waste disposal.[3]

- Solid Waste: Collect solid **5,5'-Methylenedisalicylic acid** waste and any contaminated materials (e.g., weigh boats, wipes) in a clearly labeled, sealed container.
- Liquid Waste: Solutions containing **5,5'-Methylenedisalicylic acid** should be collected in a labeled, sealed container for hazardous liquid waste. Do not pour down the drain.[3]
- Consultation: Consult with your institution's Environmental Health and Safety (EHS) department for specific disposal procedures. They can provide guidance on proper waste classification and disposal methods.[16][17]

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